

Protocol for 8-Chloro Diclosulam Application in Soybean Research

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Compound of Interest

Compound Name: 8-Chloro Diclosulam

Cat. No.: B15292556

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Introduction

This document provides detailed application notes and protocols for the use of **8-Chloro Diclosulam** in soybean (*Glycine max*) research. Diclosulam is a selective, pre-emergence and early post-emergence herbicide belonging to the triazolopyrimidine sulfonanilide chemical family.^[1] Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[2][3]} This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine), which are essential for protein synthesis and cell division in plants.^{[2][3]} By inhibiting ALS, diclosulam effectively halts weed growth, leading to chlorosis, necrosis, and eventual death of susceptible plants.^[2]

The compound N-(2,6-dichlorophenyl)-5-ethoxy-7-fluoro^{[1][2][4]}triazolo[1,5-c]pyrimidine-2-sulfonamide is the recognized chemical name for diclosulam.^[5] The prefix "8-Chloro" in the topic of this protocol is not standard in the available scientific literature and may refer to a specific, less common isomer or formulation. The protocols detailed below are based on research conducted with diclosulam.

These guidelines are intended for researchers, scientists, and professionals in drug development to ensure standardized and effective application of **8-Chloro Diclosulam** in a research setting.

Data Presentation

Table 1: Recommended Application Rates of Diclosulam in Soybean Research

Application Timing	Rate (g a.i./ha)	Soil Type	Target Weeds	Reference
Pre-emergence	12.4	Not Specified	Broadleaf weeds and sedges	[3]
Pre-emergence	18 - 26	Not Specified	Grassy and broadleaf weeds	[2]
Pre-emergence	25 - 35	Clayey	Broadleaf weeds	[5]
Pre-emergence	25.2 - 75.6	Sandy	Broadleaf weeds	[6]
Pre-emergence	35.3	Sandy	Broadleaf weeds	[6]
Early Post-emergence	11.25 - 22.5	Not Specified	Broadleaf weeds	[3]

a.i./ha: active ingredient per hectare

Table 2: Soybean Phytotoxicity to Diclosulam Application

Application Rate (g a.i./ha)	Application Timing	Soil Type	Phytotoxicity (%)	Days After Treatment (DAT)	Reference
35.3	Pre-emergence	Sandy (Low Rainfall)	20	15	[6]
35.3	Pre-emergence	Sandy (High Rainfall)	8	15	[6]
Up to 70	Pre-emergence	Clayey	No significant effect	Not Specified	[5]

Table 3: Efficacy of Diclosulam Against Common Weeds in Soybean

Weed Species	Common Name	Application Rate (g a.i./ha)	Application Timing	Control Efficacy (%)	Reference
Amaranthus viridis	Slender Amaranth	12.4	Pre-emergence	Not Specified	[3]
Parthenium hysterophorus	Parthenium	12.4	Pre-emergence	Not Specified	[3]
Cyperus spp.	Nutsedge	12.4	Pre-emergence	Not Specified	[3]
Echinochloa colona	Jungle Rice	12.4	Pre-emergence	Not Specified	[3]
Commelina benghalensis	Bengal Dayflower	12.4	Pre-emergence	Not Specified	[3]
Euphorbia geniculata	Wild Poinsettia	12.4	Pre-emergence	Not Specified	[3]
Digera arvensis	False Amaranth	12.4	Pre-emergence	Not Specified	[3]
Acalypha spp.	Copperleaf	12.4	Pre-emergence	Not Specified	[3]
Various	Grassy and Broadleaf	22 and 26	Pre-emergence	High	[2]

Experimental Protocols

Protocol for Pre-emergence Application of 8-Chloro Diclosulam in Soybean Field Trials

Objective: To evaluate the efficacy and selectivity of pre-emergence application of **8-Chloro Diclosulam** for weed control in soybean.

Materials:

- **8-Chloro Diclosulam** formulation (e.g., 84% Water Dispersible Granules - WDG)
- Soybean seeds (specify cultivar)
- Calibrated research plot sprayer with appropriate nozzles (e.g., flat fan)
- Personal Protective Equipment (PPE): gloves, goggles, lab coat
- Plot markers
- Weed and soybean assessment tools (quadrats, rulers, scales)

Experimental Design:

- Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot size: To be determined based on research objectives, but a common size is 3m x 5m.
- Treatments:
 - Untreated weedy check
 - Weed-free check (manual weeding)
 - **8-Chloro Diclosulam** at various rates (e.g., 18, 22, 26, 35 g a.i./ha)[2][5]
 - Commercial standard herbicide for comparison.

Procedure:

- Site Preparation: Prepare the experimental field with uniform tillage and fertility according to local agronomic practices for soybean cultivation.
- Soybean Sowing: Sow soybean seeds at a uniform depth and density across all plots.

- Herbicide Application:
 - Calibrate the sprayer to deliver a consistent volume of spray solution (e.g., 200-400 L/ha).
 - Prepare the spray solution for each treatment by accurately weighing the **8-Chloro Diclosulam** formulation and dissolving it in a known volume of water.
 - Apply the treatments within 2-3 days of sowing, before soybean or weed emergence.^[1] Ensure uniform coverage of the soil surface.
- Data Collection:
 - Weed Control Efficacy: At 15, 30, and 60 days after treatment (DAT), assess weed control using one or more of the following methods:
 - Visual rating on a scale of 0-100% (0 = no control, 100 = complete control).
 - Weed density (counts per unit area, e.g., 0.25 m² quadrat).
 - Weed biomass (dry weight per unit area).
 - Soybean Phytotoxicity: At 7, 14, and 21 DAT, visually assess soybean injury on a scale of 0-100% (0 = no injury, 100 = plant death).
 - Soybean Growth and Yield: At appropriate growth stages, measure plant height, number of nodules per plant, and at harvest, determine grain yield and 100-seed weight.

Protocol for Early Post-emergence Application of 8-Chloro Diclosulam in Soybean Field Trials

Objective: To evaluate the efficacy of early post-emergence application of **8-Chloro Diclosulam** for weed control in soybean.

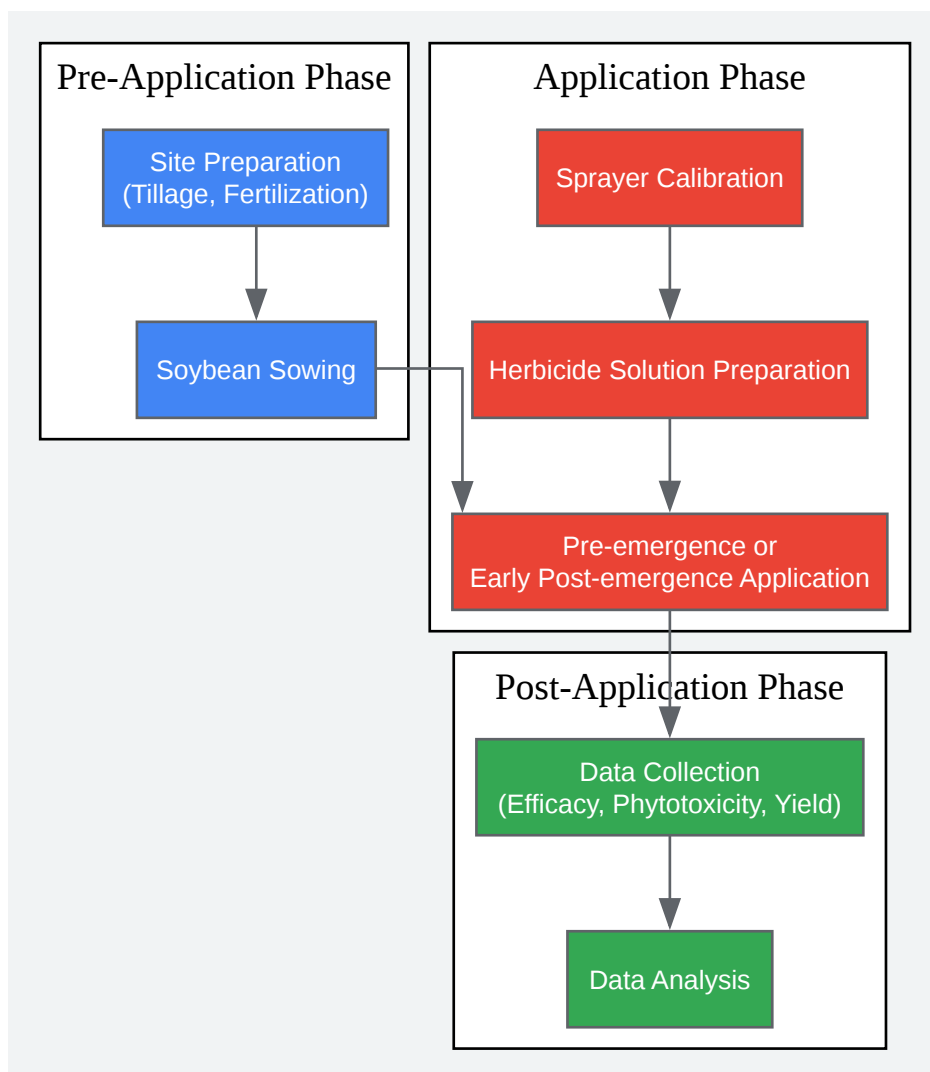
Materials: Same as for the pre-emergence protocol.

Experimental Design: Same as for the pre-emergence protocol.

Procedure:

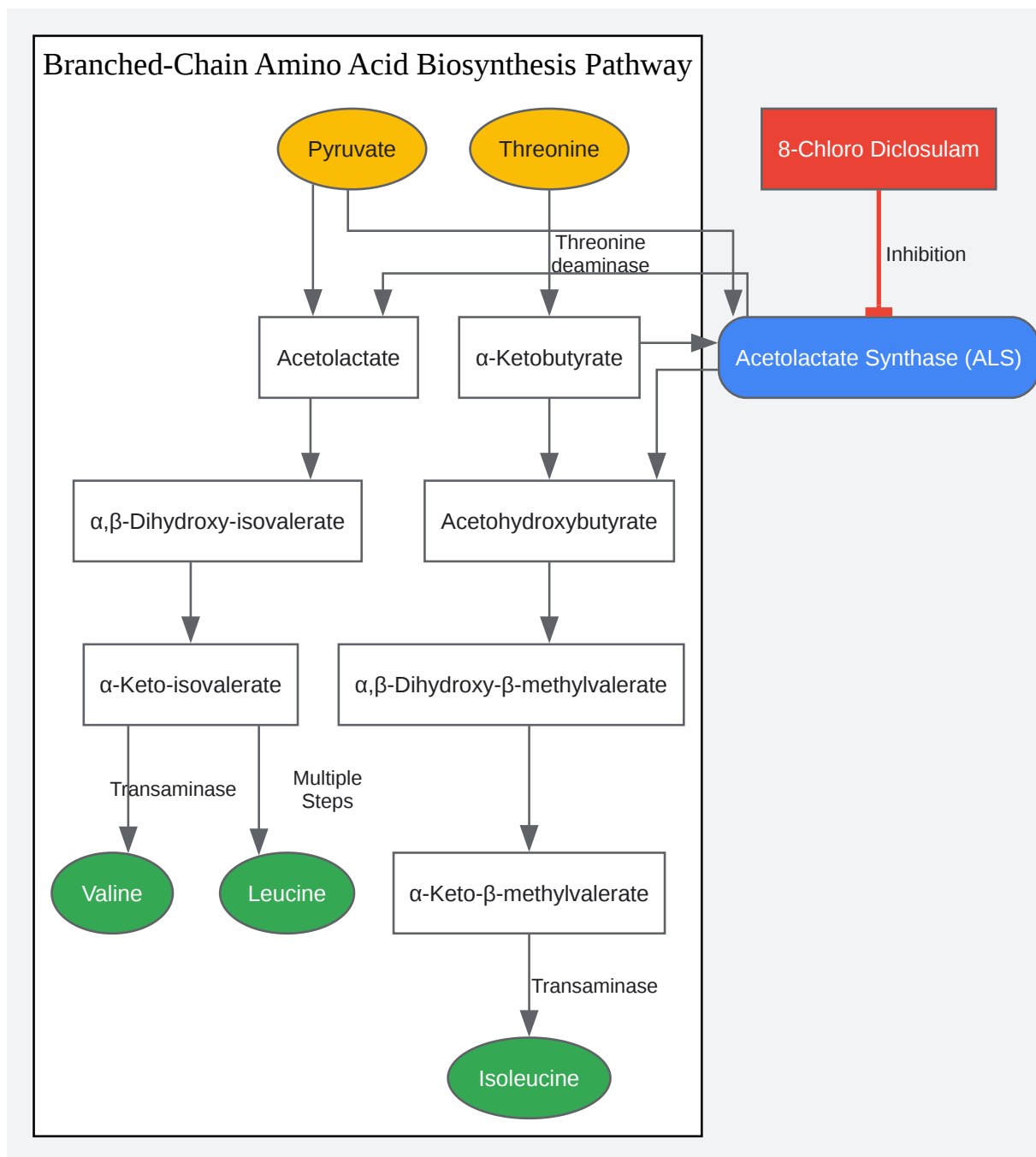
- Site Preparation and Sowing: Follow steps 1 and 2 of the pre-emergence protocol.
- Herbicide Application:
 - Apply treatments when weeds are at the 2-3 leaf stage and soybeans are at the V2-V3 growth stage.[\[1\]](#)
 - Follow the same sprayer calibration and solution preparation steps as in the pre-emergence protocol.
- Data Collection: Follow step 4 of the pre-emergence protocol.

Mandatory Visualizations



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Caption: Experimental workflow for **8-Chloro Diclosulam** application in soybean research.

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Caption: Diclosulam inhibits the ALS enzyme in the branched-chain amino acid synthesis pathway.

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